

# Dichloromethane-d2: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Dichloromethane-d2

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**Dichloromethane-d2** (CD<sub>2</sub>Cl<sub>2</sub>), also known as deuterated methylene chloride, is an isotopically labeled form of dichloromethane where the two hydrogen atoms are replaced with deuterium. This substitution makes it a valuable solvent in a variety of scientific applications, most notably in Nuclear Magnetic Resonance (NMR) spectroscopy, where it helps to avoid interference from solvent protons in the resulting spectra.<sup>[1]</sup> This guide provides an in-depth overview of the chemical structure, formula, and key properties of **dichloromethane-d2**, along with relevant experimental protocols.

## Chemical Structure and Formula

The chemical formula for **dichloromethane-d2** is CD<sub>2</sub>Cl<sub>2</sub>.<sup>[2]</sup> The molecule consists of a central carbon atom bonded to two deuterium atoms and two chlorine atoms in a tetrahedral geometry.

Molecular Identifiers:

- CAS Number: 1665-00-5<sup>[2]</sup>
- Molecular Weight: 86.94 g/mol <sup>[2]</sup><sup>[3]</sup>
- SMILES: [2H]C([2H])(Cl)Cl<sup>[4]</sup>
- InChI: 1S/CH2Cl2/c2-1-3/h1H2/i1D2<sup>[4]</sup>

- InChIKey: YMWUJEATGCHHMB-DICFDUPASA-N[4]

## Physicochemical Properties

**Dichloromethane-d2** is a colorless liquid with a sweet, chloroform-like odor.[5] It is miscible with most organic solvents but has limited solubility in water.[6] Key quantitative data are summarized in the tables below.

## Physical Properties

Property	Value	Reference(s)
Molecular Formula	CD <sub>2</sub> Cl <sub>2</sub>	[2]
Molecular Weight	86.94 g/mol	[2][3]
Appearance	Colorless liquid	[6]
Density	1.362 g/mL at 25 °C	[4]
Boiling Point	39.6 - 40 °C	[4][7]
Melting Point	-97 °C	[4]
Refractive Index	1.422 at 20 °C	[4]

## Spectroscopic Data

Spectrum Type	Chemical Shift (ppm)	Multiplicity	Coupling Constant (Hz)	Reference(s)
<sup>1</sup> H NMR	5.31 - 5.32	Triplet	J(H,D) = 1.1	[8][9]
<sup>13</sup> C NMR	53.7 - 54.0	Quintet	J(C,D) = 27.2	[8][9]

## Experimental Protocols

### Synthesis of Dichloromethane-d2

A common method for the preparation of **dichloromethane-d2** involves the deuterium/hydrogen exchange of dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>) with deuterium oxide (D<sub>2</sub>O) in the

presence of a phase-transfer catalyst. The following is a summary of a protocol described in U.S. Patent 4,967,021:[10]

Materials:

- Dichloromethane ( $\text{CH}_2\text{Cl}_2$ )
- Deuterium Oxide ( $\text{D}_2\text{O}$ , 99.7% D)
- Sodium Oxide ( $\text{Na}_2\text{O}$ )
- Aliquat 336 (phase-transfer catalyst)

Procedure:

- In a round-bottomed flask cooled in an ice-water bath, add 16.70 g (0.84 mol) of  $\text{D}_2\text{O}$ . [10]
- Slowly add 10.33 g (0.16 mol) of  $\text{Na}_2\text{O}$  in small portions with stirring. [10]
- Remove the ice-water bath and add a solution of 29.00 g (0.34 mol) of  $\text{CH}_2\text{Cl}_2$  and 0.55 g (0.0014 mol) of Aliquat 336. [10]
- Stir the reaction mixture. The reaction progress can be monitored by  $^1\text{H}$  NMR to determine the percentage of deuterium incorporation. For example, after 30 hours, a 71.22% D/H exchange can be achieved. [10]
- The deuterated methylene chloride can be isolated by distillation. The product is often collected as an azeotrope with a small percentage of water. [10]
- For higher deuterium incorporation, the resulting deuterated methylene chloride can be subjected to one or more additional cycles of the same procedure. [11]

## Preparation of an NMR Sample

**Dichloromethane-d<sub>2</sub>** is frequently used as a solvent for NMR analysis of compounds that are soluble in it. [12] A general protocol for preparing a sample for NMR spectroscopy is as follows:

Materials:

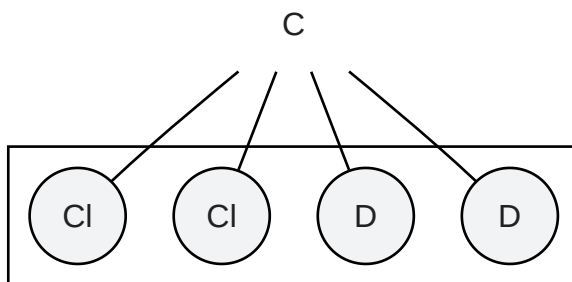
- Sample compound
- **Dichloromethane-d2** ( $\text{CD}_2\text{Cl}_2$ )
- NMR tube (e.g., 5 mm diameter)
- Pipette
- Vial

#### Procedure:

- Weigh an appropriate amount of the sample into a clean, dry vial. For  $^1\text{H}$  NMR, 2-10 mg is typically sufficient, while for  $^{13}\text{C}$  NMR, 10-50 mg may be needed.[\[13\]](#)
- Add approximately 0.6 to 1.0 mL of **dichloromethane-d2** to the vial to dissolve the sample.  
[\[13\]](#) The final sample depth in the NMR tube should be about 4-5 cm.[\[13\]](#)
- Gently vortex or sonicate the vial to ensure the sample is completely dissolved.
- Using a pipette, carefully transfer the solution into a clean NMR tube.
- Cap the NMR tube and wipe the outside with a lint-free tissue to remove any dust or fingerprints.
- The sample is now ready for insertion into the NMR spectrometer.

## Visualizations

The following diagram illustrates the chemical structure of **Dichloromethane-d2**.



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Caption: Chemical structure of **Dichloromethane-d2**.

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